

Technical Monograph: 4-Chloro-2-(pyridin-3-ylmethoxy)pyridine

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Compound of Interest

Compound Name: 4-Chloro-2-(pyridin-3-ylmethoxy)pyridine

CAS No.: 1346707-79-6

Cat. No.: B11889065

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Executive Summary

4-Chloro-2-(pyridin-3-ylmethoxy)pyridine (CAS 1346707-79-6) is a specialized heterocyclic building block used primarily in the synthesis of pharmaceutical agents, particularly kinase inhibitors and GPCR ligands. Structurally, it consists of a 4-chloropyridine core functionalized at the C2 position with a pyridin-3-ylmethoxy ether linkage. This specific connectivity—a "bis-pyridine ether"—is a critical pharmacophore designed to optimize solubility and hydrogen-bonding interactions in drug candidates targeting enzymes like VEGFR, c-Met, and various tyrosine kinases.

This guide provides a comprehensive technical analysis of the compound's identity, validated synthetic protocols, and handling requirements, serving as a reference for medicinal chemists and process engineers.

Chemical Identity & Specifications

Property	Detail
CAS Number	1346707-79-6
Chemical Name	4-Chloro-2-(pyridin-3-ylmethoxy)pyridine
Synonyms	4-Chloro-2-[(pyridin-3-yl)methoxy]pyridine; 3-((4-chloropyridin-2-yloxy)methyl)pyridine
Molecular Formula	C ₁₁ H ₉ ClN ₂ O
Molecular Weight	220.65 g/mol
SMILES	<chem>Clc1ccnc(OCc2ccnc2)c1</chem>
InChI Key	Calculated from structure (e.g., WTDUQQXDOAPXAQ-UHFFFAOYSA-N variant)
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, DMF, Dichloromethane; Sparingly soluble in water
Purity Standard	≥98% (HPLC) for research applications

Synthetic Methodologies

The synthesis of **4-Chloro-2-(pyridin-3-ylmethoxy)pyridine** requires strict regiocontrol to distinguish between the C2 and C4 positions of the pyridine ring. Two primary routes are validated for high-fidelity production.

Route A: Nucleophilic Aromatic Substitution (S_NAr) – Preferred for Scale

This route utilizes 2-fluoro-4-chloropyridine as the electrophile. The fluorine atom at C2 is significantly more labile toward nucleophilic attack than the chlorine at C4, ensuring high regioselectivity.

- Reagents: 2-Fluoro-4-chloropyridine, 3-Pyridinemethanol, Sodium Hydride (NaH).

- Solvent: Anhydrous THF or DMF.
- Conditions: 0°C to Room Temperature, inert atmosphere (N₂/Ar).

Protocol:

- Suspend NaH (1.2 eq, 60% in oil) in anhydrous THF at 0°C.
- Dropwise add 3-pyridinemethanol (1.0 eq) and stir for 30 min to generate the alkoxide.
- Add 2-fluoro-4-chloropyridine (1.0 eq) slowly to the mixture.
- Allow to warm to room temperature and stir for 2–4 hours. Monitor by LCMS.^{[1][2]}
- Quench: Carefully add saturated NH₄Cl solution.
- Workup: Extract with EtOAc, wash with brine, dry over Na₂SO₄, and concentrate.
- Purification: Flash chromatography (Hexanes/EtOAc or DCM/MeOH).

Route B: Mitsunobu Coupling – Preferred for Lab Scale/High Precision

This route couples 4-chloropyridin-2-ol (tautomer of 4-chloro-2-pyridone) with 3-pyridinemethanol. While direct alkylation of pyridones often yields N-alkylated byproducts, the Mitsunobu reaction generally favors O-alkylation for 2-hydroxypyridines.

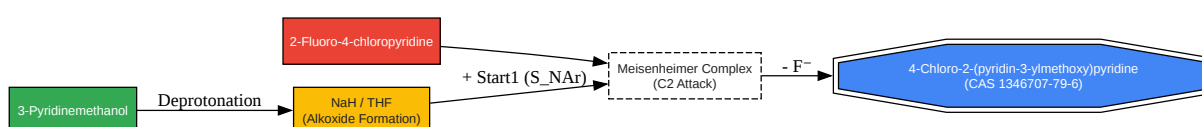
- Reagents: 4-Chloropyridin-2-ol, 3-Pyridinemethanol, Triphenylphosphine (PPh₃), DIAD or DEAD.
- Solvent: Anhydrous THF or Toluene.

Protocol:

- Dissolve 4-chloropyridin-2-ol (1.0 eq), 3-pyridinemethanol (1.0 eq), and PPh₃ (1.2 eq) in anhydrous THF.
- Cool to 0°C.

- Dropwise add DIAD (1.2 eq) over 15 minutes.
- Stir at room temperature overnight.
- Note: This route avoids the use of 2-fluoro precursors but requires removal of triphenylphosphine oxide byproducts.

Synthesis Workflow Diagram



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Figure 1: Regioselective synthesis workflow via Nucleophilic Aromatic Substitution (S_NAr).

Analytical Characterization

To validate the identity of CAS 1346707-79-6, researchers should look for the following spectral signatures:

- ¹H NMR (400 MHz, DMSO-d₆):
 - Ether Methylene (-OCH₂-): Singlet or distinct doublet around δ 5.4–5.5 ppm.
 - Pyridine Ring A (4-Cl):
 - H3 (singlet-like): ~δ 7.0 ppm (shielded by alkoxy group).
 - H6 (doublet): ~δ 8.1 ppm.
 - H5 (doublet of doublets): ~δ 7.2 ppm.
 - Pyridine Ring B (3-substituted):

- H2 (singlet): $\sim\delta$ 8.6–8.7 ppm (deshielded).
- H6 (doublet): $\sim\delta$ 8.5 ppm.
- LC-MS:
 - ESI+: $[M+H]^+$ peak at m/z 221.0/223.0 (characteristic 3:1 chlorine isotope pattern).

Applications in Drug Discovery

The **4-chloro-2-(pyridin-3-ylmethoxy)pyridine** scaffold serves as a versatile intermediate. The 4-chloro position is an electrophilic handle, ready for further functionalization via:

- Suzuki-Miyaura Coupling: Reaction with aryl boronic acids to create bi-aryl systems.
- Buchwald-Hartwig Amination: Introduction of amine motifs common in kinase inhibitors.

Pharmacological Relevance:

- Kinase Inhibition: The bis-aryl ether motif mimics the ATP-binding pocket interactions found in Type II kinase inhibitors (e.g., Sorafenib analogs).
- Solubility Modulation: The 3-pyridyl group acts as a weak base ($pK_a \sim 5.2$), improving the aqueous solubility of lipophilic drug candidates at physiological pH.

Handling and Safety (SDS Summary)

- Hazard Classification: Irritant (Skin/Eye), Acute Toxicity (Oral).
- Signal Word: Warning.
- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen). Protect from moisture.
- Incompatibility: Strong oxidizing agents, strong acids.

References

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